Technical Guide: Spectroscopic Characterization of 2-Ethenylsulfonylethanol

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Compound of Interest

Compound Name:	*2-Ethenylsulfonylethanol*
CAS No.:	*4271-48-1*
Cat. No.:	*B3052594*

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Chemical Profile & Significance

2-Ethenylsulfonylethanol (VSE) is a bifunctional organosulfur compound containing a reactive vinyl sulfone group (Michael acceptor) and a primary hydroxyl group. It is frequently encountered as a hydrolysis product of Divinyl Sulfone (DVS) or synthesized as a precursor for reactive dyes and cysteine-targeting probes.

Property	Data
IUPAC Name	2-(Ethenylsulfonyl)ethanol
Common Synonyms	2-Hydroxyethyl vinyl sulfone; VSE
CAS Registry Number	4271-48-1
Molecular Formula	
Molecular Weight	136.17 g/mol
Structure	

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Reactivity Context

VSE serves as a "Janus" molecule in drug development:

- Vinyl Sulfone Moiety: Irreversible covalent bonding to cysteine thiols (via Michael addition) in proteins.
- Hydroxyl Moiety: Handle for further functionalization (e.g., conversion to phosphoramidite for DNA synthesis or esterification).

Spectroscopic Data Analysis[1][2][3][4][5]

A. Nuclear Magnetic Resonance (NMR) Spectroscopy

The

H NMR spectrum of VSE is characterized by a distinct AMX spin system for the vinyl group and two triplets for the ethyl chain.

Solvent: Chloroform-d (

) or DMSO-

. Reference: Tetramethylsilane (TMS) at 0.00 ppm.

Table 1:

H NMR Chemical Shifts (

)

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Proton Assignment	Shift (ppm)	Multiplicity	Integration	Coupling Constants ( )
Vinyl ( )	6.77	dd (Doublet of doublets)	1H	Hz, Hz
Vinyl (, trans)	6.44	d (Doublet)	1H	Hz
Vinyl (, cis)	6.14	d (Doublet)	1H	Hz
Ethyl ( )	3.95 - 4.05	t (Triplet)	2H	Hz
Ethyl ( )	3.25 - 3.35	t (Triplet)	2H	Hz
Hydroxyl ( )	2.5 - 5.0*	s (Broad singlet)	1H	Solvent/Concentration dependent

> Note: In DMSO-

, the hydroxyl proton often appears as a triplet at

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ppm due to coupling with the adjacent methylene group, and the aliphatic protons may shift slightly upfield.

Table 2:

C NMR Chemical Shifts (

)

Carbon Assignment	Shift (ppm)	Type
Vinyl ( )	~137.0	
Vinyl ( )	~128.5	
Ethyl ( )	~56.0	
Ethyl ( )	~54.5	

B. Infrared Spectroscopy (FT-IR)

The IR spectrum validates the oxidation state of the sulfur (sulfone) and the presence of the alcohol.

Table 3: Key IR Absorption Bands

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Functional Group	Wavenumber ( )	Intensity	Description
O-H Stretch	3350 - 3500	Broad, Strong	Hydrogen-bonded hydroxyl group.
C=C Stretch	1610 - 1620	Medium	Vinyl alkene stretch.
Asymmetric	1280 - 1320	Strong	Sulfone asymmetric stretching.
Symmetric	1120 - 1160	Strong	Sulfone symmetric stretching.
C-O Stretch	1040 - 1060	Strong	Primary alcohol C-O stretch.

C. Mass Spectrometry (MS)

Due to the polarity of the hydroxyl group and the thermal instability of vinyl sulfones, Electrospray Ionization (ESI) is preferred over Electron Impact (EI).

- Molecular Ion: 136.17 Da[1]
- ESI (+):
  - m/z
  - m/z (Common adduct)
  - m/z (Dimer adduct)

Fragmentation Pathway (EI/CID)

If analyzed via GC-MS (often requiring silylation with BSTFA to stabilize the OH group), the underivatized fragmentation follows these logic gates:

- Alpha Cleavage: Loss of

  (m/z 31).

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- Sulfonyl Breakage: Generation of

  fragments.

Experimental Protocols

Protocol A: NMR Sample Preparation

To ensure sharp vinyl coupling constants:

- Solvent Choice: Use

  (99.8% D) neutralized with basic alumina if the compound is acid-sensitive. For highly polar crude mixtures, use DMSO-

  .

- Concentration: Dissolve 10-15 mg of VSE in 0.6 mL of solvent.

- Acquisition: Run at 300 MHz or higher. Set relaxation delay (

) to

  seconds to allow full relaxation of vinyl protons for accurate integration.

Protocol B: Handling & Stability

- Storage: VSE is hygroscopic and can slowly polymerize or hydrolyze back to thermodynamic equilibrium with DVS in water. Store at -20°C under argon.

- Safety: Vinyl sulfones are potent alkylating agents. Wear gloves and work in a fume hood to avoid contact with skin (cysteine alkylation risk).

Visualizations

Figure 1: Characterization Workflow & Logic

This diagram outlines the logical flow for confirming the identity of VSE, distinguishing it from its precursor (Divinyl Sulfone) and potential byproducts (Bis-hydroxyethyl sulfone).

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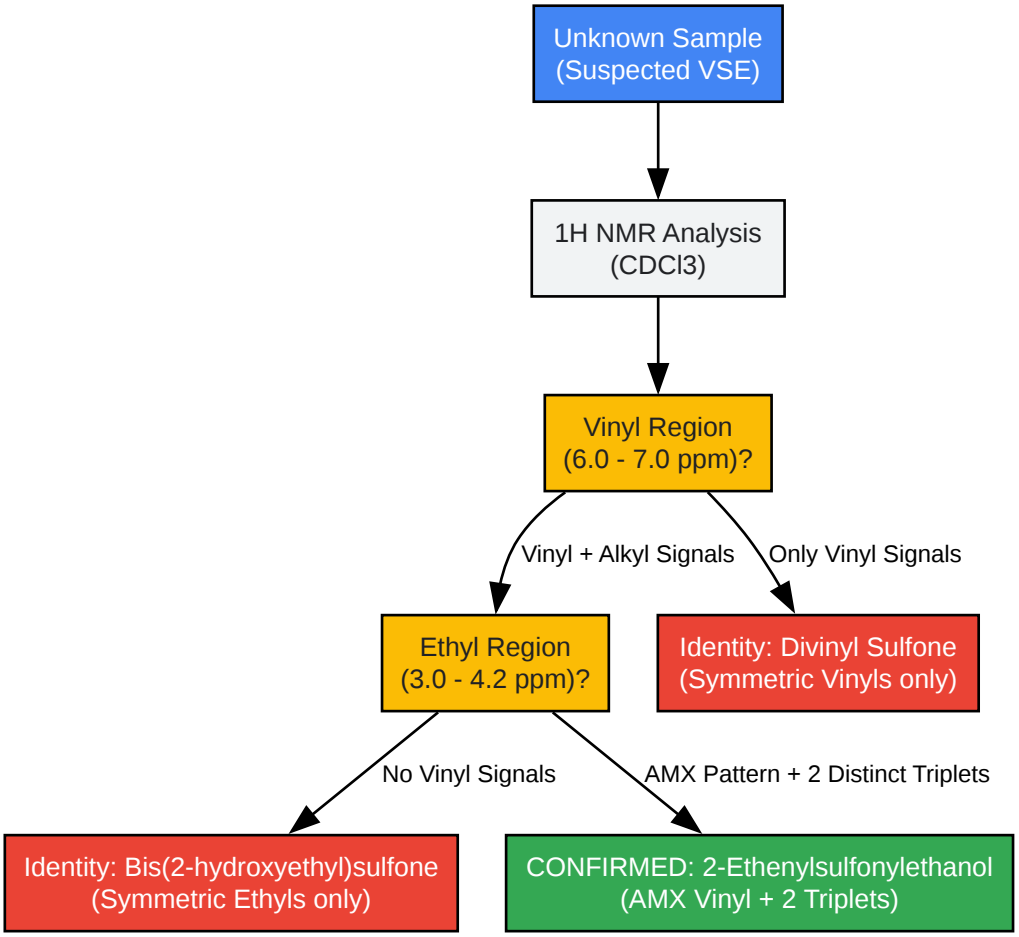

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Caption: Decision tree for distinguishing VSE from DVS and hydrolysis byproducts using 1H NMR.

Figure 2: Mass Spectrometry Fragmentation Pathway

Theoretical fragmentation pathway for the molecular ion

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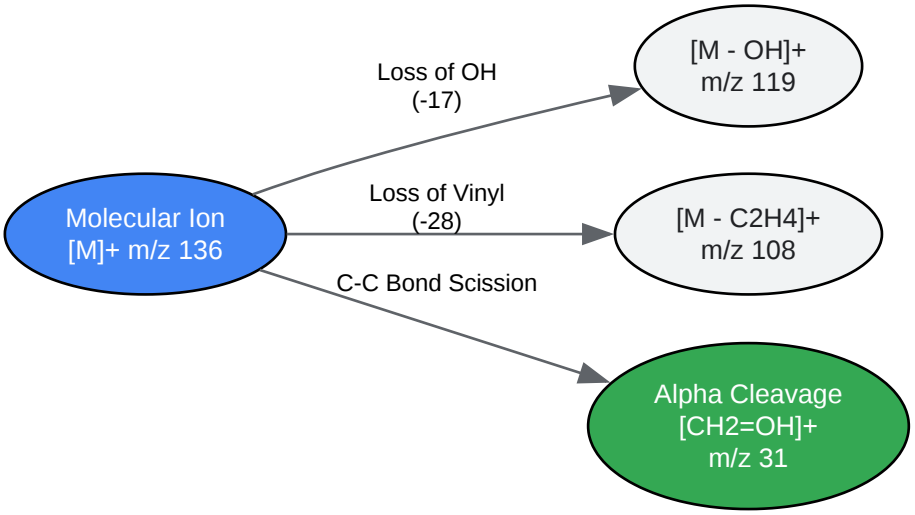

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Caption: Primary fragmentation pathways expected in EI-MS for **2-Ethenylsulfonylethanol**.

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